

Synthesis of 3-Iodo-N-[(benzyloxy)carbonyl]-L-tyrosine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodo-N-[(benzyloxy)carbonyl]-L-tyrosine

Cat. No.: B033015

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

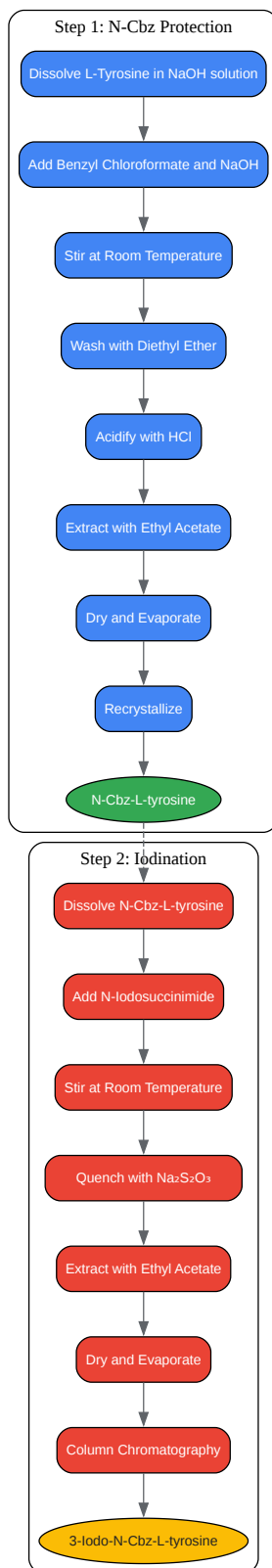
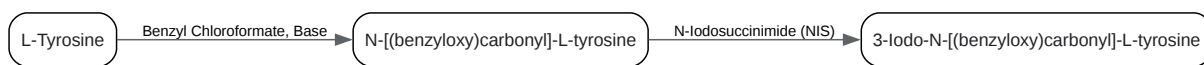
This in-depth technical guide details the synthesis pathway for **3-Iodo-N-[(benzyloxy)carbonyl]-L-tyrosine**, a valuable building block in peptide synthesis and drug discovery. The synthesis is a two-step process commencing with the protection of the amino group of L-tyrosine with a benzyloxycarbonyl (Cbz) group, followed by the regioselective iodination of the aromatic ring. This guide provides detailed experimental protocols, quantitative data, and a visual representation of the synthesis pathway.

I. Synthesis Pathway Overview

The synthesis of **3-Iodo-N-[(benzyloxy)carbonyl]-L-tyrosine** involves two primary transformations:

- **N-protection of L-tyrosine:** The amino group of L-tyrosine is protected with a benzyloxycarbonyl (Cbz) group to prevent its participation in subsequent reactions. This is typically achieved by reacting L-tyrosine with benzyl chloroformate in a basic aqueous solution.
- **Iodination of N-Cbz-L-tyrosine:** The aromatic ring of the N-protected tyrosine is then iodinated at the 3-position. A common method for this step is the use of N-Iodosuccinimide (NIS) as the iodinating agent.

The overall reaction scheme is presented below:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Synthesis of 3-Iodo-N-[(benzyloxy)carbonyl]-L-tyrosine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033015#3-iodo-n-benzyloxy-carbonyl-l-tyrosine-synthesis-pathway]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com